

An In-depth Technical Guide to the Safe Handling of 4-Aminobenzophenone

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Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Aminobenzophenone** (CAS No. 1137-41-3), a compound utilized in various chemical syntheses, including as a precursor for 1,2,3-triazoles, pyrimidotriazoles, benzothiazole, and pyrimidinone derivatives.^[1] It is crucial for laboratory personnel to be fully aware of the potential hazards and to implement appropriate safety protocols to minimize risks.

Physicochemical and Toxicological Data

A summary of the key physical, chemical, and toxicological properties of **4-Aminobenzophenone** is presented below. This data is essential for understanding its behavior and potential hazards.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₃ H ₁₁ NO[2][3][4]
Molecular Weight	197.23 g/mol [5]
Appearance	Yellow fine crystalline powder[1]
Melting Point	121-124 °C[6]
Boiling Point	246 °C at 12.75 mmHg[6]
Solubility	Soluble in cold water, alcohol, and ether.[1][6] Also soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[3]
Vapor Pressure	9.42E-06 mmHg at 25°C[4][6]
pKa	2.15 (+1) at 25°C[4][6]

Table 2: Hazard Identification and Classification

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5] [7][8]
Skin Irritation	Category 2	H315: Causes skin irritation[5] [7][8]
Eye Irritation	Category 2	H319: Causes serious eye irritation[5][7][8]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation[5][7][8]

Experimental Protocols for Safe Handling

Strict adherence to the following protocols is mandatory to ensure the safety of all personnel working with **4-Aminobenzophenone**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.[[7](#)]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[[9](#)] Inspect gloves before use.[[8](#)]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust mask type N95 (US) or equivalent.[[7](#)]

Handling and Storage

- Handling:
 - Avoid contact with skin and eyes.[[8](#)]
 - Do not breathe dust.[[8](#)]
 - Use only in a well-ventilated area or under a chemical fume hood.[[8](#)][[9](#)]
 - Do not eat, drink, or smoke when using this product.[[8](#)]
 - Wash hands thoroughly after handling.[[8](#)]
- Storage:
 - Store in a dry, cool, and well-ventilated place.[[8](#)]
 - Keep container tightly closed.[[8](#)]
 - Store locked up.[[7](#)]
 - Incompatible materials include acids and strong oxidizing agents.[[8](#)]

Emergency Procedures

- In case of Ingestion: If swallowed, rinse mouth and get medical help.[[7](#)]
- In case of Skin Contact: If on skin, wash with plenty of water. If skin irritation occurs, get medical help.[[7](#)]

- In case of Inhalation: If inhaled, remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[[7](#)]
- In case of Eye Contact: Rinse immediately with plenty of water and seek medical advice.[[6](#)]

Accidental Release Measures

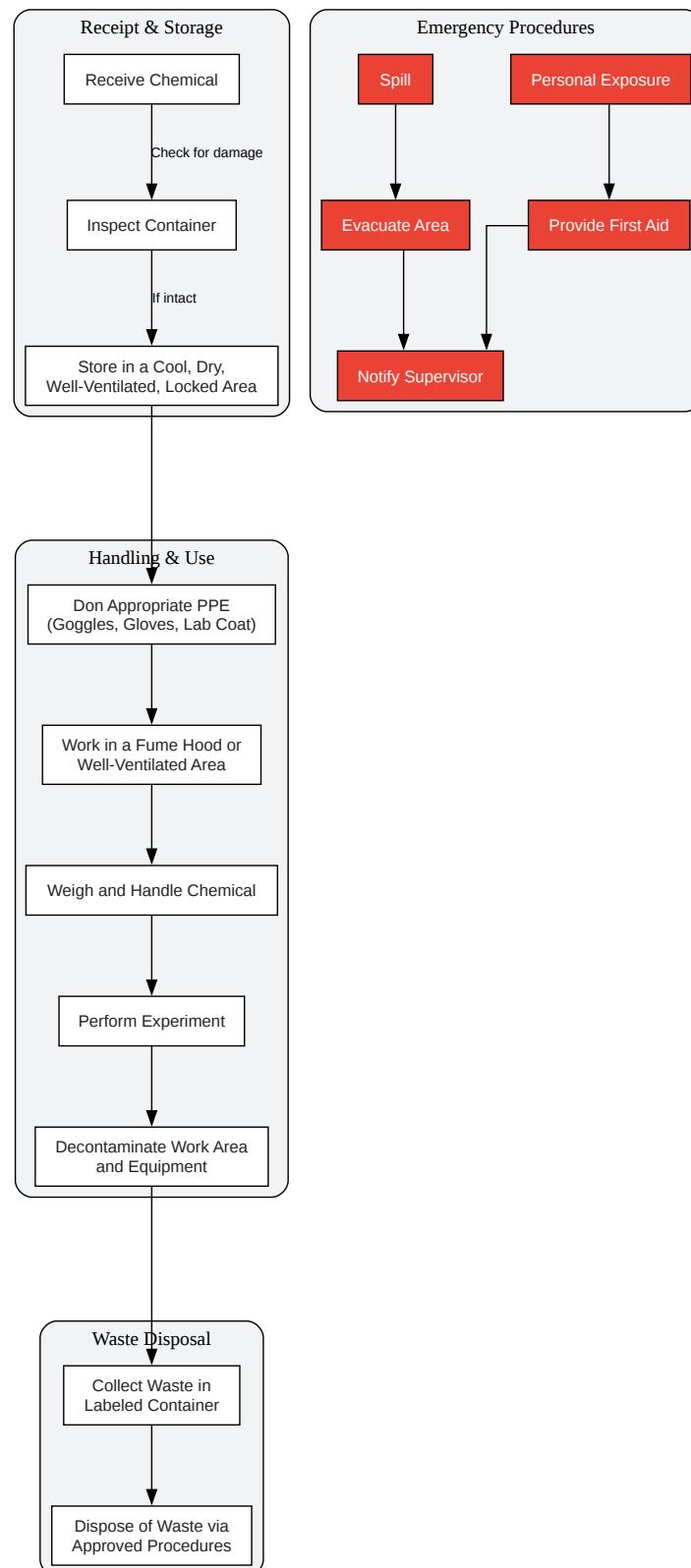
- Personal Precautions: Ensure adequate ventilation and wear personal protective equipment. Avoid dust formation.[[7](#)]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[[8](#)] Avoid release to the environment.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or chemical foam.[[8](#)]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[[8](#)]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Aminobenzophenone** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **4-Aminobenzophenone**.

Signaling Pathways

The toxicological properties of **4-Aminobenzophenone** have not been fully investigated, and as such, specific signaling pathways for its toxic effects are not well-established in the available literature.^[8] Further research is required to elucidate the mechanisms of its toxicity.

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